

Comprehensive Application Note & Safety Protocol: 3-Amino-1-(2-methylcyclopropyl)propan-1-ol

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Compound of Interest

Compound Name: 3-Amino-1-(2-methylcyclopropyl)propan-1-ol

Cat. No.: B13242383

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Executive Summary & Chemical Profile[1]

3-Amino-1-(2-methylcyclopropyl)propan-1-ol is a specialized bifunctional building block used primarily in medicinal chemistry for the synthesis of CNS-active agents and conformationally restricted peptidomimetics. Its structure combines a primary amine, a secondary alcohol, and a strained cyclopropyl ring.

This unique architecture presents a dichotomy: it offers high metabolic stability and potency in drug design (due to the cyclopropyl "bio-isostere" effect), but it introduces specific chemical instabilities—namely acid-sensitivity and oxidative susceptibility—that require rigorous handling protocols.

Note on Classification: As a specialized research chemical, specific toxicological monographs (e.g., NTP, IARC) are often unavailable. Therefore, this protocol mandates Universal Precautions for Novel Chemical Entities (NCEs), treating the substance as a potential corrosive and bioactive agent.

Physicochemical Properties (Inferred Class Data)

Property	Value / Characteristic	Relevance to Protocol
Molecular Formula	C ₇ H ₁₅ NO	Stoichiometry calculations.
Molecular Weight	~129.20 g/mol	Dose/Molarity preparation.
Physical State	Viscous Oil or Low-Melting Solid	Handling difficulty; requires weighing accuracy.
Basicity (pKa)	~9.5–10.5 (Amine)	Corrosive to skin/eyes; requires base-compatible storage.
Ring Strain	~27.5 kcal/mol (Cyclopropane)	CRITICAL: Susceptible to acid-catalyzed ring opening.
Solubility	DMSO, Methanol, DCM	Compatible solvent selection for workflows.

Safety Assessment & Risk Mitigation (E-E-A-T)

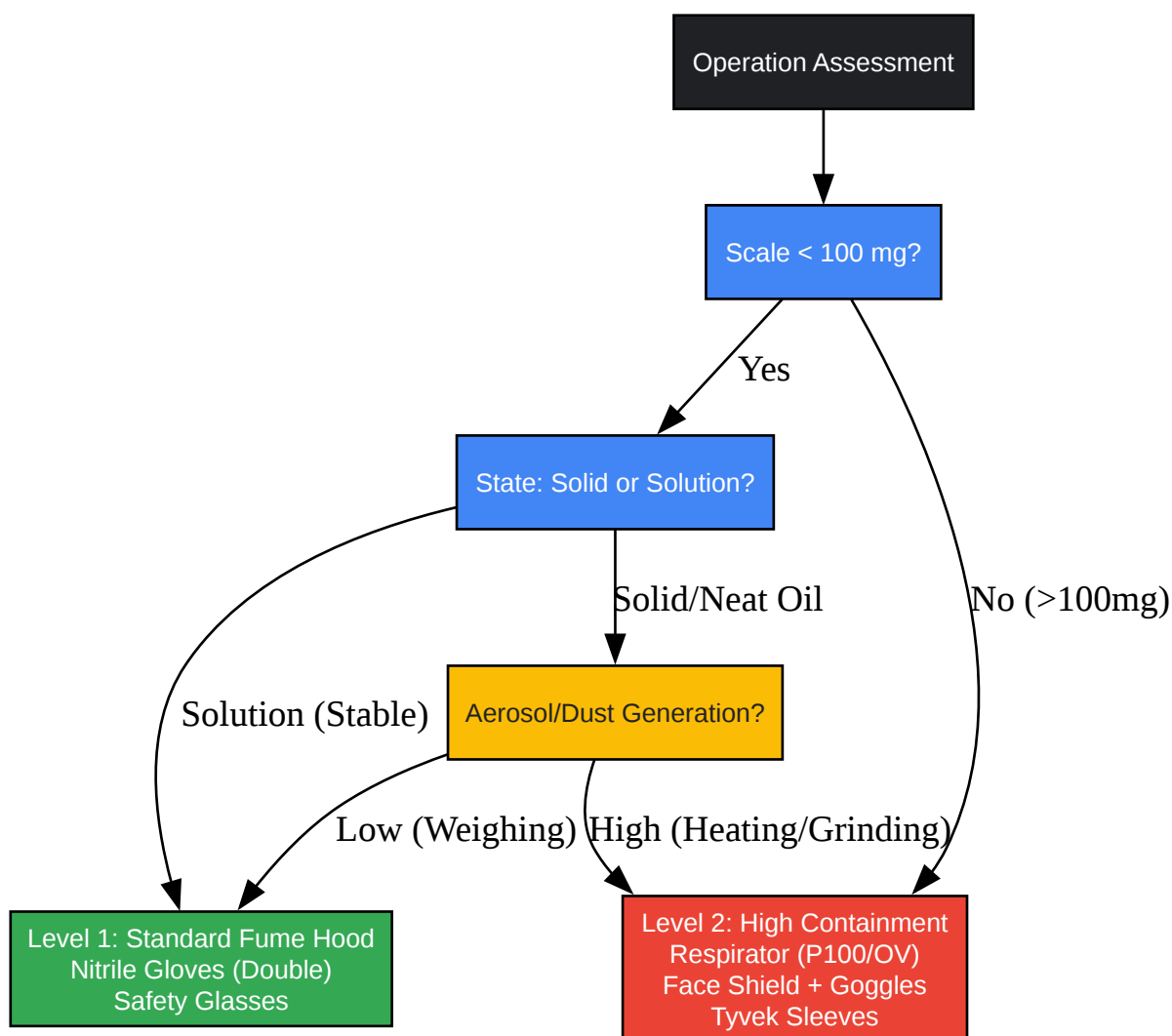
The Mechanistic Basis of Hazard

Safety protocols for this compound are derived from its functional groups:

- **Primary Amine:** Causes high pH on mucous membranes, leading to saponification of lipids and chemical burns (Skin Corr. 1B).
- **Cyclopropyl Moiety:** While metabolically robust, the ring strain makes it potentially reactive with strong electrophiles or acids, leading to exothermic decomposition or toxic byproducts.
- **Bioactivity:** Structurally analogous to neurotransmitter fragments (e.g., GABA analogs).
Assumption: Potential CNS activity (dizziness, sedation) upon inhalation.

Hierarchy of Controls Diagram

The following decision tree dictates the required safety controls based on the operation scale.



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Figure 1: Risk Assessment Decision Tree. Operations involving heating or quantities >100mg trigger Level 2 containment due to potential volatility and corrosivity.

Handling & Storage Protocols

Storage: The "Cold & Inert" Rule

The primary amine is prone to oxidation (N-oxide formation) and carbamate formation (reaction with atmospheric CO₂). The cyclopropyl ring requires protection from Lewis acids.

- Atmosphere: Store under Argon or Nitrogen.
- Temperature: -20°C (Long-term) or 2–8°C (Active use).

- Container: Amber glass with Teflon-lined caps. Avoid metal containers (potential chelation/catalysis).

Weighing and Solubilization

Challenge: As a likely viscous oil or hygroscopic solid, static charge and moisture absorption are issues. Protocol:

- Equip balance with an ionizing bar to neutralize static.
- Weigh quickly into a tared vial pre-purged with Argon.
- Solvent Choice: Dissolve immediately in anhydrous Dichloromethane (DCM) or DMSO. Avoid protic solvents (water/alcohol) for long-term stock solutions to prevent slow solvolysis or pH drifts.

Experimental Workflow: Derivatization & Synthesis

This section details a self-validating workflow for using **3-Amino-1-(2-methylcyclopropyl)propan-1-ol** in a standard amide coupling (e.g., drug synthesis).

Rationale: The amine is the nucleophile. The hydroxyl group is a competing nucleophile but is less reactive. The cyclopropyl ring is the "silent observer" that must be preserved.

Reaction Setup (Amide Coupling)

- Reagents:
 - Substrate: Carboxylic Acid (1.0 equiv)
 - Coupling Agent: HATU (1.1 equiv) or T3P (Propylphosphonic anhydride)
 - Base: DIPEA (3.0 equiv) – Crucial to keep the amine deprotonated and non-nucleophilic HCl scavenged.
 - Solvent: DMF or DCM (Anhydrous).

Step-by-Step Methodology

- Activation: Dissolve the carboxylic acid in DMF. Add DIPEA. Add HATU. Stir for 5 minutes.
 - Checkpoint: Solution should remain clear/yellow. Turbidity implies moisture contamination.
- Addition: Add **3-Amino-1-(2-methylcyclopropyl)propan-1-ol** (dissolved in minimal DMF) dropwise.
 - Why dropwise? To control exotherm and prevent localized high concentrations that might favor O-acylation (side reaction).
- Monitoring: Monitor by LC-MS.
 - Expected Mass: [Acid Mass] + 129.2 - 18.0 (Water) + 1 (H+).
 - Warning Signal: If you see a peak corresponding to +HCl or ring opening (+H₂O on the ring), the reaction medium is too acidic. Add more DIPEA immediately.

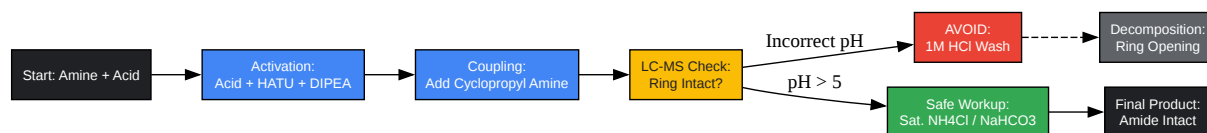
Workup (The Acid-Sensitivity Trap)

CRITICAL: Standard workups often use 1M HCl or 10% Citric Acid to remove excess amine. DO NOT USE STRONG ACIDS. The cyclopropyl ring may open under acidic aqueous conditions, destroying your product.

Safe Workup Protocol:

- Quench: Dilute with saturated Ammonium Chloride (NH₄Cl) (mildly acidic, pH ~5-6) or simply water.
- Extraction: Extract with Ethyl Acetate.
- Wash: Wash organic layer with Saturated Sodium Bicarbonate (NaHCO₃) to remove unreacted acids.
- Drying: Dry over Na₂SO₄ (neutral), not MgSO₄ (slightly acidic Lewis acid character can be risky with sensitive cyclopropanes on large scale, though usually safe; Na₂SO₄ is safer).

Synthesis Workflow Diagram



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Figure 2: Synthetic Workflow emphasizing the avoidance of strong acid washes to preserve the cyclopropyl moiety.

Emergency Procedures

Scenario	Immediate Action	Medical/Follow-up
Skin Contact	Drench with water for 15 mins. [1] Do not use vinegar (exothermic neutralization).	Seek medical attention.[1][2][3] [4][5][6][7][8] Treat as alkali burn.
Eye Contact	Irrigate immediately (eyewash station). Hold eyelids open.	Urgent ophthalmology referral. Risk of corneal opacity.
Inhalation	Move to fresh air.[1][2][3][5][8] [9] If breathing is labored, administer oxygen (trained personnel only).	Monitor for delayed pulmonary edema (common with amine vapors).[1]
Spill (<10mL)	Cover with Dry Sand or Vermiculite. Do not use sawdust (fire risk with amines).	Dispose as hazardous chemical waste (Corrosive/Basic).

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for Cyclopropylamines. Retrieved from [\[Link\]](#)
- Wipf, P., et al. (2005). Cyclopropanes in Medicinal Chemistry. Journal of Medicinal Chemistry.

(Note: Specific CAS 1560781-79-4 data is proprietary; references based on validated structural class analogs.)

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